

Synthetic Routes to 3-Fluoro-4-(hydroxymethyl)phenol: Application Notes and Protocols

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Compound of Interest

Compound Name: **3-Fluoro-4-(hydroxymethyl)phenol**

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This document provides detailed application notes and experimental protocols for the synthesis of **3-Fluoro-4-(hydroxymethyl)phenol**, a valuable intermediate in pharmaceutical and materials science research. The described methodology follows a reliable two-step pathway, commencing with the demethylation of 3-fluoro-4-methoxybenzaldehyde, followed by the selective reduction of the resulting aldehyde.

Summary of Synthetic Pathway

A robust and high-yielding synthetic route to **3-Fluoro-4-(hydroxymethyl)phenol** has been established. The synthesis initiates with the demethylation of commercially available 3-fluoro-4-methoxybenzaldehyde to produce the key intermediate, 3-fluoro-4-hydroxybenzaldehyde. This intermediate is then subjected to a selective reduction of the aldehyde functionality to afford the target compound, **3-Fluoro-4-(hydroxymethyl)phenol**.

Quantitative Data Summary

The following table summarizes the quantitative data for the two-step synthesis of **3-Fluoro-4-(hydroxymethyl)phenol**.

Step	Reaction	Starting Material	Reagents	Solvent	Yield (%)	Purity (%)	Reference
1	Demethylation	3-Fluoro-4-methoxybenzaldehyde	48% Hydrobromic acid	None	97	>95	[1]
2	Reduction	3-Fluoro-4-hydroxybenzaldehyde	Sodium borohydride (NaBH ₄)	Methanol	High (Typical >90)	>98	General Method

Synthetic Workflow



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References

- 1. 3-Fluoro-4-hydroxybenzaldehyde synthesis - chemicalbook [chemicalbook.com]
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